Application Note: 5-Methoxynicotinohydrazide as a Privileged Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name:	*5-Methoxynicotinohydrazide*
Cat. No.:	*B13677600*

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Executive Summary

5-Methoxynicotinohydrazide is a pyridine-based building block structurally analogous to the first-line antitubercular drug Isoniazid (INH). By introducing an electron-donating methoxy group at the C-5 position of the pyridine ring, this scaffold offers distinct electronic and steric properties compared to the unsubstituted parent compound.

This guide details the synthesis, characterization, and application of **5-Methoxynicotinohydrazide**. It serves as a critical intermediate for generating 1,3,4-oxadiazole and 1,2,4-triazole libraries, which are pharmacophores with proven efficacy against Mycobacterium tuberculosis (Mtb) and various kinase targets.

Chemical Profile & Properties[1][2][3][4][5][6][7][8]

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Property	Data
Chemical Name	5-Methoxypyridine-3-carbohydrazide
Common Name	5-Methoxynicotinohydrazide
Molecular Formula	$C_7H_9N_3O_2$
Molecular Weight	167.17 g/mol
Structural Class	Heterocyclic Hydrazide
Key Functionality	Hydrazide donor (Nucleophilic), Pyridine nitrogen (Basic)
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water
Purity Marker	1H NMR (DMSO-d6) characteristic methoxy singlet at ~3.87 ppm

Structural Significance

The 5-methoxy substituent serves two primary roles in drug design:

- Electronic Modulation: It increases the electron density of the pyridine ring compared to Isoniazid, potentially altering the binding affinity to targets like InhA (Enoyl-ACP reductase).
- Lipophilicity Tuning: The methoxy group slightly increases logP, improving membrane permeability across the mycobacterial cell wall.

Experimental Protocols

Protocol A: Synthesis of **5-Methoxynicotinohydrazide**

Objective: To synthesize high-purity **5-Methoxynicotinohydrazide** from Methyl 5-methoxynicotinate.

Safety Prerequisite: Hydrazine hydrate is highly toxic, corrosive, and a potential carcinogen. All operations must be performed in a fume hood wearing nitrile gloves, safety goggles, and a lab coat.

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Materials

- Precursor: Methyl 5-methoxynicotinate (1.0 eq)
- Reagent: Hydrazine hydrate (80% or 98% solution, 5.0 eq)
- Solvent: Absolute Ethanol (EtOH)[1]
- Equipment: Round-bottom flask, Reflux condenser, Magnetic stirrer, Vacuum filtration setup.

Step-by-Step Methodology

- Charge: In a 100 mL round-bottom flask, dissolve Methyl 5-methoxynicotinate (10 mmol) in Absolute Ethanol (30 mL).
- Addition: Add Hydrazine hydrate (50 mmol) dropwise to the stirring solution at room temperature.
  - Expert Note: A large excess of hydrazine is used to prevent the formation of the dimer (N,N'-diacylhydrazine).
- Reflux: Heat the reaction mixture to reflux (approx. 80°C) for 4–6 hours.
  - Monitoring: Monitor reaction progress via TLC (System: 10% MeOH in DCM). The ester spot (high Rf) should disappear, replaced by the lower Rf hydrazide spot.
- Precipitation: Cool the mixture to room temperature, then chill in an ice bath (0–4°C) for 30 minutes. The product often crystallizes directly.
  - Troubleshooting: If no precipitate forms, concentrate the solvent to 1/3 volume under reduced pressure and re-cool. Addition of cold diethyl ether can force precipitation.
- Isolation: Filter the solid under vacuum. Wash the filter cake with cold ethanol (2 x 5 mL) followed by diethyl ether (2 x 10 mL).
- Drying: Dry the solid in a vacuum oven at 45°C for 4 hours.

Expected Yield: 75–85% Characterization (Literature/Patent Data):

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- 1H NMR (DMSO-d6, 400 MHz): δ 9.93 (br s, 1H, -NH), 8.57 (d, 1H, Ar-H), 8.40 (d, 1H, Ar-H), 7.71 (dd, 1H, Ar-H), 4.56 (br s, 2H, -NH2), 3.87 (s, 3H, -OCH3).

Protocol B: Derivatization to 1,3,4-Oxadiazoles (Cyclization)

Objective: To convert the hydrazide into a bioactive 2,5-disubstituted-1,3,4-oxadiazole scaffold.

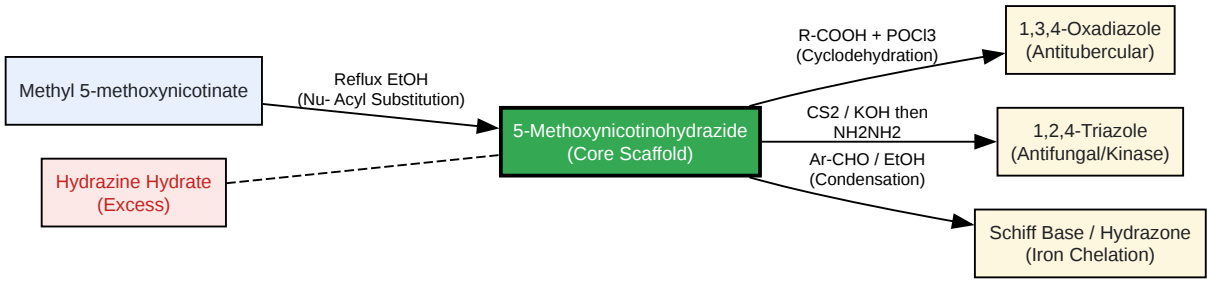
Methodology

- Coupling: Dissolve **5-Methoxynicotinohydrazide** (1.0 eq) and the appropriate aromatic carboxylic acid (1.0 eq) in $POCl_3$ (Phosphorus Oxychloride, 5–10 mL).
  - Expert Note: $POCl_3$ acts as both solvent and dehydrating agent.
- Cyclization: Reflux the mixture at 100–110°C for 6–8 hours.
- Quenching: Cool the reaction mixture and pour it slowly onto crushed ice with vigorous stirring.
  - Safety: This step is highly exothermic. Hydrolysis of excess $POCl_3$ releases HCl gas.
- Neutralization: Adjust pH to ~7–8 using solid $NaHCO_3$ or 10% NaOH solution to precipitate the product.
- Purification: Filter the solid and recrystallize from Ethanol/DMF.

Visualization of Chemical Logic

The following diagram illustrates the synthetic pathway and the "Scaffold Divergence" strategy, showing how **5-Methoxynicotinohydrazide** serves as a hub for diverse medicinal candidates.

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Caption: Synthetic tree demonstrating the transformation of the ester precursor into the hydrazide scaffold and its subsequent divergence into three pharmacologically distinct heterocyclic classes.

Biological Application: Antitubercular Screening Rationale

The structural similarity to Isoniazid suggests **5-Methoxynicotinohydrazide** derivatives target the InhA enzyme of the FAS-II pathway in Mycobacteria. However, the methoxy group may alter the activation pathway (which typically requires KatG for Isoniazid).

Assay Protocol: Microplate Alamar Blue Assay (MABA)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against M. tuberculosis H37Rv.

- Preparation: Prepare stock solutions of the test compound in DMSO (e.g., 10 mg/mL).
- Dilution: Perform serial 2-fold dilutions in 96-well plates using Middlebrook 7H9 broth supplemented with OADC.
- Inoculation: Add 100 µL of M. tuberculosis suspension (~10^5 CFU/mL) to each well.
- Controls:
  - Positive Control: Isoniazid (0.05–1.0 µg/mL).

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- Negative Control: DMSO vehicle only.

- Incubation: Incubate at 37°C for 7 days.

- Readout: Add 20 µL of Alamar Blue (Resazurin) solution and 12 µL of Tween 80. Incubate for another 24 hours.

  - Interpretation: A color change from Blue (Oxidized, no growth) to Pink (Reduced, growth) indicates bacterial viability. The MIC is the lowest concentration preventing the color change.

References

- Synthesis & Characterization Data

  - Source: US Patent Application 2018/0346452 A1. "Inhibitors of the Renal Outer Medullary Potassium Channel". Paragraph [0456].
  - Relevance: Provides specific 1H NMR characteriz
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- General Hydrazide Synthesis & Activity

  - Source:Molecules 2017, 22(9), 1469; "Hydrazides and Hydrazones as Potential Antimicrobial Agents."
  - Relevance: Reviews the broad antimicrobial potential of hydrazide deriv
  - Link:

- Oxadiazole Derivatization Protocols

  - Source:Journal of Saudi Chemical Society, Vol 20, 2016.
  - Relevance: Standardizes the POCl3 cycliz
  - Link:

- Antitubercular Assay (MABA)

  - Source:Antimicrobial Agents and Chemotherapy, 1997, 41(5), 1004-1009. "Microplate Alamar Blue Assay versus BACTEC 460 System for High-Throughput Screening of

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Compounds against Mycobacterium tuberculosis."
- Relevance: The gold-standard protocol for testing these compounds.
- Link:

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Sources

- 1. orgsyn.org [orgsyn.org]
- To cite this document: BenchChem. [Application Note: 5-Methoxynicotinohydrazide as a Privileged Scaffold in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13677600/docs#application-note-5-methoxynicotinohydrazide-as-a-privileged-scaffold-in-medicinal-chemistry]

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